

A comparative study of catalysts for dihydrodicyclopentadiene hydrogenation

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Compound of Interest

Compound Name: Dihydrodicyclopentadiene

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A Comparative Guide to Catalysts for Dihydrodicyclopentadiene Hydrogenation

The efficient catalytic hydrogenation of **dihydrodicyclopentadiene** (H₂-DCPD) to tetrahydrodicyclopentadiene (TH-DCPD) is a critical process in the synthesis of high-energy density fuels and advanced materials. The choice of catalyst profoundly influences the reaction's efficiency, selectivity, and overall economic viability. This guide provides a comparative analysis of common catalysts—palladium, platinum, nickel, and ruthenium—supported by experimental data to aid researchers in catalyst selection and process optimization.

Performance Comparison of Catalysts

The catalytic performance for the hydrogenation of dicyclopentadiene (DCPD), which proceeds through a **dihydrodicyclopentadiene** intermediate to the final tetrahydrodicyclopentadiene product, is summarized below. The data highlights the conversion of the starting material and the selectivity towards the fully hydrogenated product under various reaction conditions.

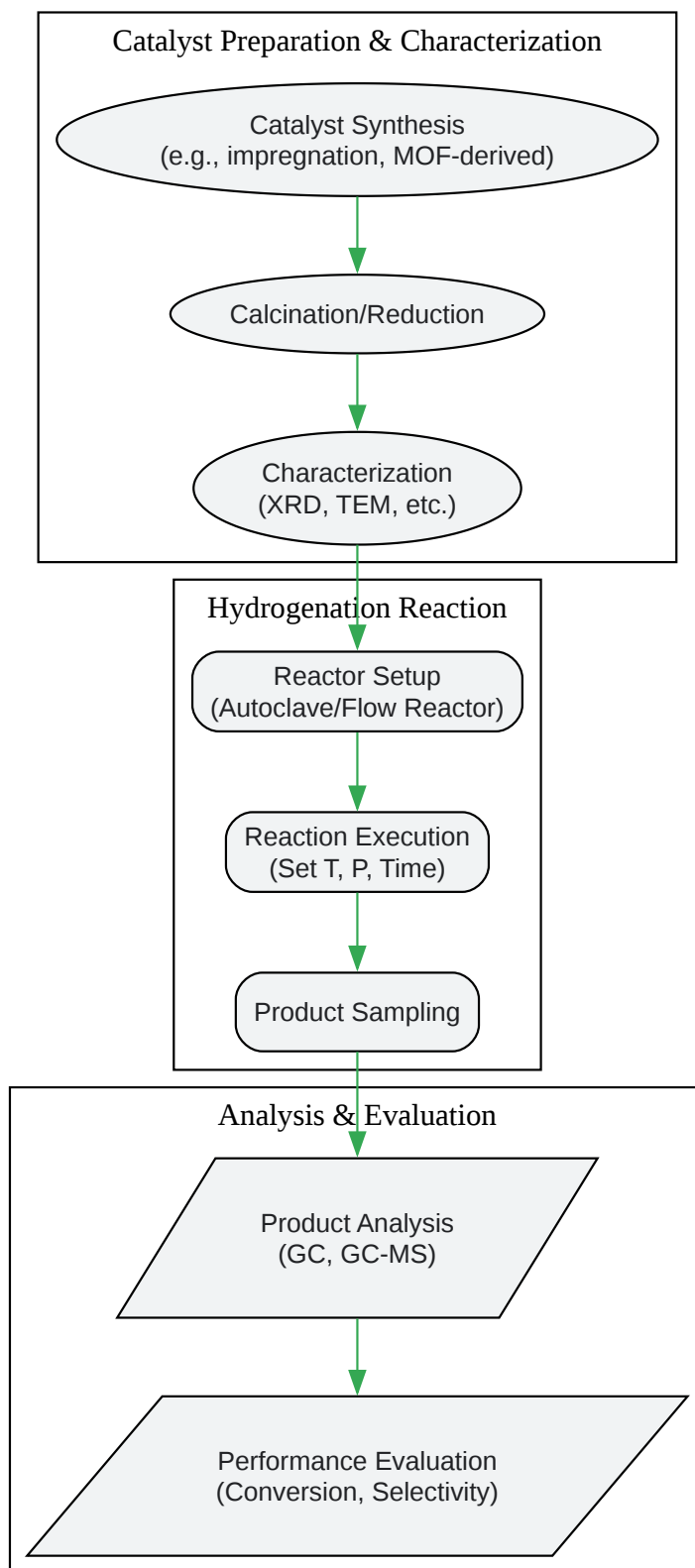
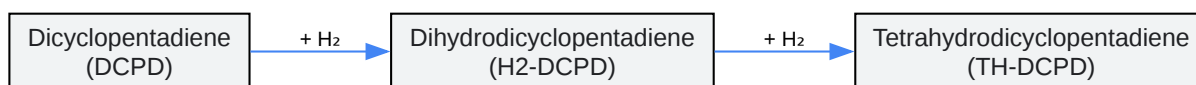
Catalyst	Support	Temperature (°C)	Pressure (MPa)	Time (h)	DCPD Conversion (%)	TH-DCPD Selectivity (%)	Reference
Palladium-Based Catalysts							
Pd/C	Charcoal	130	2	-	-	97 (endo-THDCPD)	[1]
Pd/Al ₂ O ₃	Alumina	127	-	-	>90	~98 (DHDCPD)	[1]
Au-Pd/Al ₂ O ₃	Alumina	-	-	-	High	-	[2]
Nickel-Based Catalysts							
Ni-CeO ₂ (3:7)@C-400°C	Carbon	100	2	2	>99	100	[3]
Ni@SiO ₂	Silica	25	-	-	99.9	99.9 (endo-THDCPD)	[4]
Raney-Ni	-	120	-	-	-	>96 (endo-THDCPD)	[3]
Ni/Cr ₂ O ₃	Chromia	120-140	0.5-2	4-8	-	-	[5]

Platinum- Based Catalysts	Ni/γ-Al ₂ O ₃	Alumina	110	5.0	-	-	93.0 (endo-THDCPD)	[6]
	Ni/HY	Zeolite	-	-	-	High	High (endo-THDCPD)	[7]
	PtO ₂ /H ₂	-	-	-	-	-	High	[8]
	Pt/HY	Zeolite	-	0.5	100	97 (endo-THDCPD conversion)	96 (exo-THDCPD)	[9]
	Ruthenium-Based Catalysts							
	Ru/SBA-15	SBA-15	-	-	-	>90	High	[3]

Note: DHDCPD refers to **dihydrodicyclopentadiene**, an intermediate product. The primary goal is typically high selectivity to the fully saturated TH-DCPD. Some studies focus on the isomerization of endo-THDCPD to exo-THDCPD, which is a subsequent step for specific applications like high-density fuels.[5][9]

Reaction Pathway and Experimental Workflow

The hydrogenation of dicyclopentadiene is a consecutive reaction, as illustrated in the following diagram. The process involves the initial hydrogenation of one double bond to form **dihydrodicyclopentadiene**, followed by the hydrogenation of the second double bond to yield tetrahydrodicyclopentadiene.



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